

A Comparative Guide to the Thermal Stability of Samarium Cobalt (SmCo) Magnets

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Samarium Cobalt (SmCo) permanent magnets are renowned for their exceptional thermal stability, making them indispensable in applications where consistent magnetic performance across a wide temperature range is critical.^{[1][2]} This guide provides an objective comparison of the thermal coefficients of various SmCo magnet grades and other permanent magnets, supported by experimental data. It is intended for researchers, scientists, and drug development professionals who utilize equipment sensitive to magnetic field variations with temperature.

Comparative Analysis of Thermal Coefficients

The performance of a permanent magnet at varying temperatures is primarily characterized by two reversible temperature coefficients (RTC):

- $\alpha(\text{Br})$: The reversible temperature coefficient of remanence, which describes the percentage change in the magnet's residual induction (strength) per degree Celsius.
- $\beta(\text{Hc}_j)$: The reversible temperature coefficient of intrinsic coercivity, indicating the change in the material's resistance to demagnetization with temperature.

SmCo magnets, particularly the Sm₂Co₁₇ series, exhibit significantly lower (more stable) temperature coefficients compared to Neodymium (NdFeB) magnets, which are stronger at room temperature but experience a more substantial decline in performance at elevated temperatures.^{[3][4]} In fact, above approximately 150°C, many SmCo grades outperform NdFeB magnets in terms of their maximum energy product (BH)_{max}.^[5]

Specially developed low reversible temperature coefficient (RTC) SmCo magnets offer even greater stability, with $\alpha(\text{Br})$ values approaching zero over specific temperature ranges.[6] These are often referred to as temperature-compensated SmCo magnets and are ideal for high-precision applications like gyroscopes, accelerometers, and magnetic sensors.[6]

The following tables summarize the typical reversible temperature coefficients for various grades of SmCo magnets and provide a comparison with other common permanent magnet materials.

Table 1: Reversible Temperature Coefficients of Various SmCo Magnet Grades

Magnet Grade	Reversible Temperature Coefficient of Remanence ($\alpha(\text{Br})$) (%/°C)	Reversible Temperature Coefficient of Intrinsic Coercivity ($\beta(\text{Hci})$) (%/°C)	Maximum Operating Temperature (°C)
Sm1Co5			
SmCo18 (1:5)	-0.04 to -0.05	-0.28 to -0.30	250
SmCo22 (1:5)	-0.04 to -0.05	-0.28 to -0.30	250
Sm2Co17			
SmCo26 (2:17)	-0.03 to -0.04	-0.20 to -0.28	300-350
SmCo30 (2:17)	-0.03 to -0.04	-0.20 to -0.28	300-350
Low RTC Sm2Co17			
XGS18LT	-0.005	Not Specified	300
XGS20LT	-0.010	Not Specified	300
XGS22LT	-0.010	Not Specified	300
XGS24LT	-0.015	Not Specified	300

Data compiled from multiple sources.[3][6][7] The values are typical and can vary based on the specific manufacturing process.

Table 2: Comparison of SmCo Magnets with Other Permanent Magnets

Magnet Material	Typical Grade	Reversible Temperature Coefficient of Remanence ($\alpha(B_r)$) (%/°C)	Reversible Temperature Coefficient of Intrinsic Coercivity ($\beta(H_{cJ})$) (%/°C)	Curie Temperature (°C)
Samarium Cobalt (SmCo)	Sm2Co17	-0.035	-0.20	~810
Neodymium (NdFeB)	N48M	-0.12	-0.65	~312
Alnico	Alnico 5	-0.02	-0.01	~900
Hard Ferrite	Ceramic 8	-0.20	+0.27	~450

Data compiled from multiple sources.[\[5\]](#)

Experimental Protocol for Determining Thermal Coefficients

The experimental validation of the thermal coefficients of SmCo magnets involves precise measurement of their magnetic properties at controlled temperatures. The standard instrument for this characterization is a Hysteresisgraph, often equipped with a temperature control chamber.[\[8\]](#)[\[9\]](#)

Objective: To measure the remanence (B_r) and intrinsic coercivity (H_{cJ}) of a SmCo magnet sample at various temperatures to calculate the reversible temperature coefficients $\alpha(B_r)$ and $\beta(H_{cJ})$.

Apparatus:

- Hysteresisgraph: An instrument that applies a controlled, varying magnetic field to a sample and measures the resulting magnetic induction.[\[9\]](#)

- Temperature Control Chamber: A non-magnetic chamber that surrounds the sample within the Hysteresisgraph, allowing for precise heating and cooling.
- Power Supply: To drive the electromagnet of the Hysteresisgraph.
- Gaussmeter/Fluxmeter and Hall Probe/Search Coils: To measure the magnetic field strength (H) and magnetic flux density (B).
- Test Sample: A precisely dimensioned sample of the SmCo magnet to be evaluated.

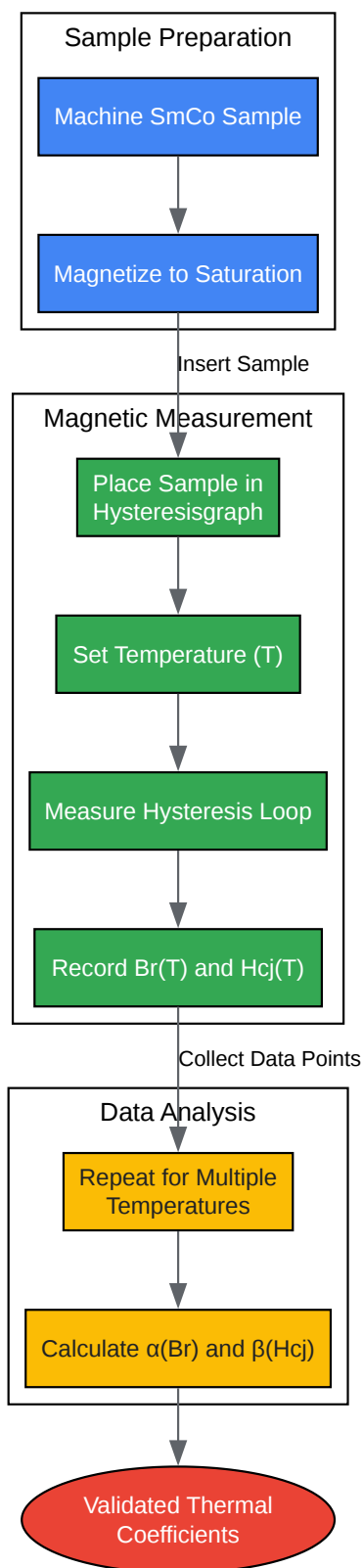
Methodology:

- Sample Preparation:
 - A sample of the SmCo magnet is machined into a standard shape, typically a cylinder or cube, with precise dimensions.
 - The sample is magnetized to saturation in a strong magnetic field.
- Initial Measurement at Ambient Temperature (T_0):
 - The sample is placed in the Hysteresisgraph at a known ambient temperature (e.g., 20°C).
 - A full hysteresis loop (B-H curve) is measured by applying a cyclically varying magnetic field.
 - From the hysteresis loop, the initial values of remanence, $Br(T_0)$, and intrinsic coercivity, $H_{cj}(T_0)$, are determined.[\[10\]](#)
- Elevated Temperature Measurements:
 - The temperature control chamber is set to the first target temperature (e.g., 50°C).
 - The sample is allowed to reach thermal equilibrium.
 - A new hysteresis loop is measured, and the values of $Br(T)$ and $H_{cj}(T)$ are recorded for that temperature.

- This process is repeated for a series of temperatures up to the desired maximum operating temperature of the magnet.
- Data Analysis and Calculation of Thermal Coefficients:
 - The reversible temperature coefficient of remanence, $\alpha(B_r)$, is calculated for a given temperature range (T_0 to T) using the following formula^[8]:
$$\alpha(B_r) = [(B_r(T) - B_r(T_0)) / B_r(T_0)] / (T - T_0) * 100\%$$
 - Similarly, the reversible temperature coefficient of intrinsic coercivity, $\beta(H_{cj})$, is calculated as:
$$\beta(H_{cj}) = [(H_{cj}(T) - H_{cj}(T_0)) / H_{cj}(T_0)] / (T - T_0) * 100\%$$
 - These calculations provide the average rate of change over the specified temperature range.^[10] For more precise characterization, a polynomial fit can be applied to the data points of B_r and H_{cj} versus temperature.^{[10][11]}

Visualizations

The following diagram illustrates the experimental workflow for the validation of the thermal coefficient of SmCo magnets.



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Caption: Experimental workflow for thermal coefficient validation.

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